

An In-depth Technical Guide to 1,3-Dimethylbutylamine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1,3-Dimethylbutylamine

Cat. No.: B105974

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethylbutylamine (DMBA), also known by its IUPAC name 4-methylpentan-2-amine, is a synthetic aliphatic amine.[1][2] Structurally analogous to the stimulant 1,3-dimethylamylamine (DMAA), DMBA has been identified as an unapproved ingredient in some dietary supplements marketed for athletic performance enhancement and weight loss.[3][4] This guide provides a comprehensive overview of its chemical properties, structure, and available technical information relevant to research and drug development.

Chemical Properties

1,3-Dimethylbutylamine is a colorless to light yellow liquid with a characteristic fish-like odor.[2][5] It is a flammable substance and should be handled with appropriate safety precautions.[3][6]

Property	Value	Reference(s)
IUPAC Name	4-methylpentan-2-amine	[1][2]
Synonyms	DMBA, 4-amino-2-methylpentane, AMP	[1][3]
CAS Number	108-09-8	[1]
Molecular Formula	C ₆ H ₁₅ N	[1][6]
Molar Mass	101.193 g/mol	[1][6]
Density	0.717 g/mL at 25 °C	[1][3]
Boiling Point	108–110 °C	[1][6]
Melting Point	-63 °C (estimate)	[7]
Flash Point	13 °C (55.4 °F) - closed cup	[3]
Solubility	Soluble in organic solvents such as chloroform and methanol (slightly). Limited solubility in water.	[4][8][9]
Refractive Index	n _{20/D} 1.4085	[3][10]

Chemical Structure

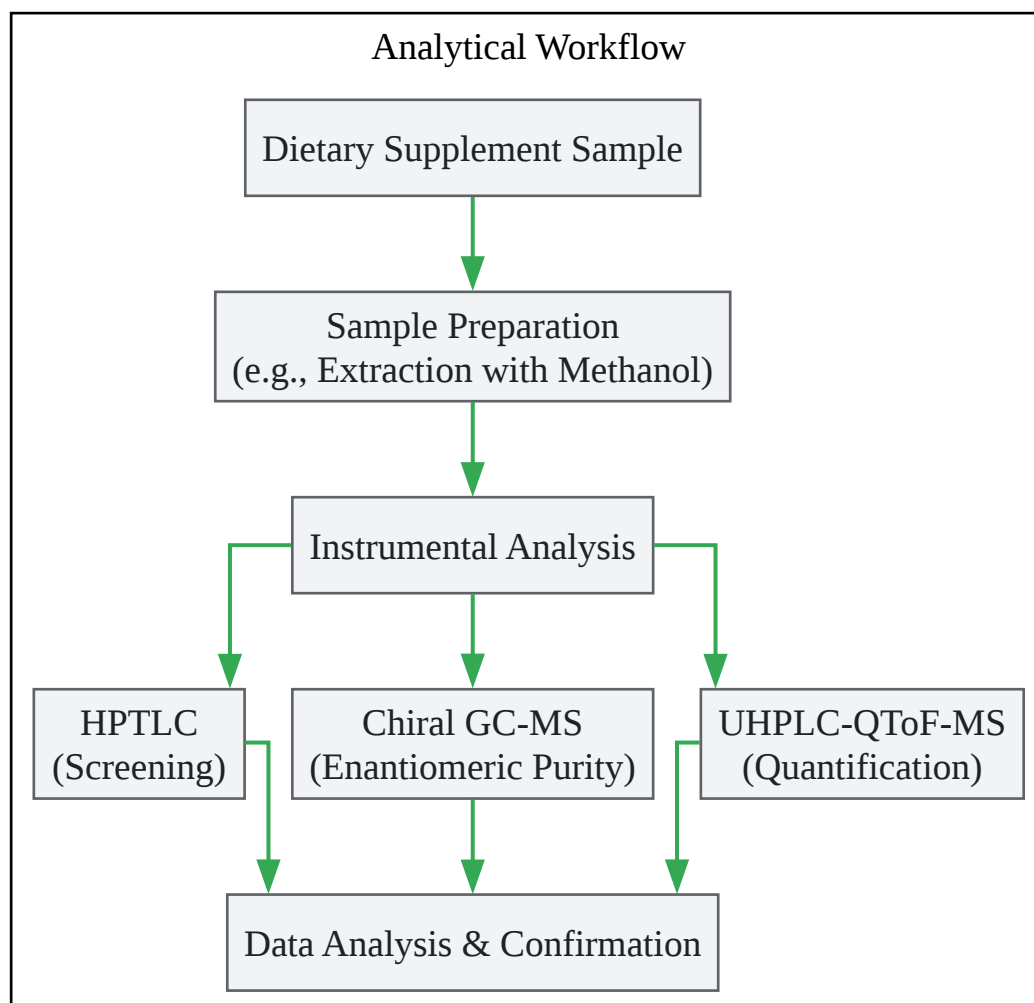
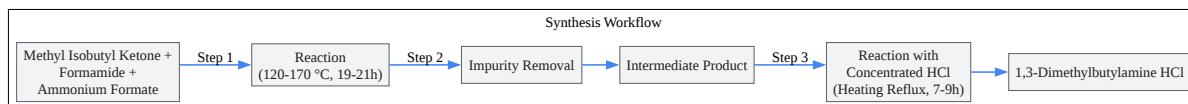
1,3-Dimethylbutylamine possesses a chiral center at the carbon atom bonded to the amine group, and therefore exists as a pair of stereoisomers, (R)- and (S)-4-methylpentan-2-amine. The presence of DMBA in dietary supplements has been identified to be in a racemic form, suggesting a synthetic origin.

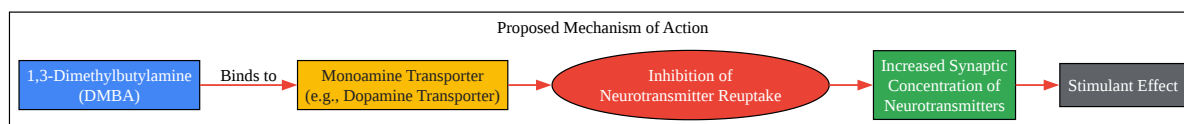
Chemical structure of **1,3-Dimethylbutylamine**.

Experimental Protocols

Synthesis of 1,3-Dimethylbutylamine Hydrochloride

A patented method describes the synthesis of **1,3-dimethylbutylamine** hydrochloride through a multi-step process.[11] The key steps involve the reaction of methyl isobutyl ketone with formamide and ammonium formate, followed by hydrolysis and salification with hydrochloric acid.





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